

An In-depth Technical Guide to 1-Chloroethyl Isopropyl Carbonate

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Compound of Interest

Compound Name: *1-Chloroethyl Isopropyl Carbonate*

Cat. No.: *B1631337*

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CAS Number: 98298-66-9

This technical guide provides a comprehensive overview of **1-Chloroethyl Isopropyl Carbonate**, a key intermediate in the pharmaceutical industry. The document is intended for researchers, scientists, and professionals involved in drug development and organic synthesis.

Chemical and Physical Properties

1-Chloroethyl Isopropyl Carbonate is a clear, colorless to almost colorless liquid.^[1] It is soluble in common organic solvents such as toluene, acetone, and THF, but not in water.^[2] Below is a summary of its key physical and chemical properties.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₁ ClO ₃	[2][3]
Molecular Weight	166.6 g/mol	[3][4]
CAS Number	98298-66-9	[1][3]
EC Number	424-590-8	[2]
Appearance	Clear liquid	[2]
Color	Colorless to Almost colorless	[1]
Density (20 °C)	1.085 g/cm ³	[2]
Predicted Density	1.113±0.06 g/cm ³	[1]
Specific Gravity	1.09	[5][6]
Boiling Point	170 °C / 105 Pa	[2]
Melting Point	-80 °C	[2]
Flash Point	59 °C	[2]
Refractive Index	1.4110-1.4150	[1]
Purity (GC)	≥ 98.5 %	[2]
Water Content	≤ 0.10%	[2]

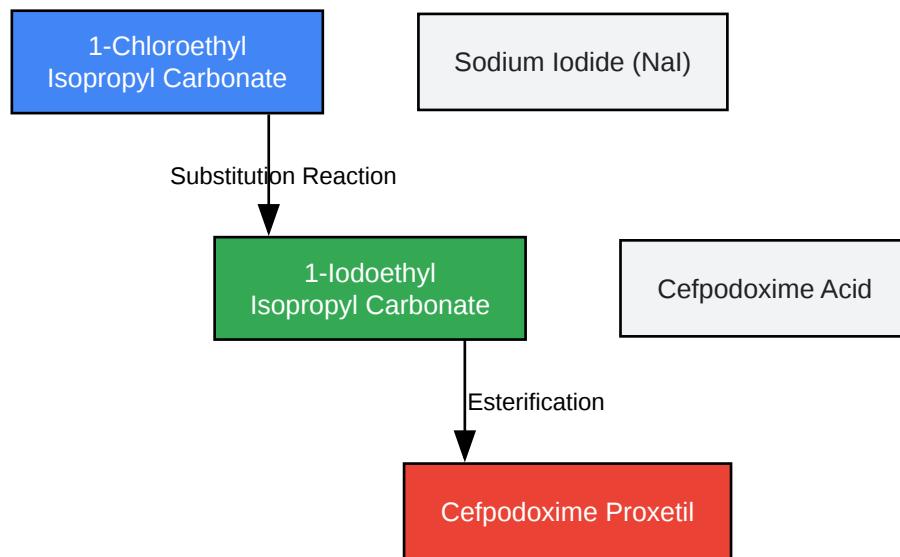
Synthesis and Mechanism

The primary application of **1-Chloroethyl Isopropyl Carbonate** is as an intermediate in the synthesis of the antibiotic Cefpodoxime Proxetil.[1][3][7] It is also used as a reagent for removing benzyl protecting groups in organic synthesis.[1]

Logical Relationship: Role in Cefpodoxime Proxetil Synthesis

The synthesis of Cefpodoxime Proxetil involves the reaction of cefpodoxime acid with 1-iodoethyl isopropyl carbonate.[7] **1-Chloroethyl Isopropyl Carbonate** serves as the

immediate precursor to the iodo-derivative.[7] The chloro group is converted to an iodo group, which is a better leaving group, facilitating the subsequent esterification reaction.



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Role of 1-Chloroethyl Isopropyl Carbonate in Cefpodoxime Proxetil Synthesis.

Experimental Protocols

Synthesis of 1-Chloroethyl Isopropyl Carbonate

This protocol is based on the method described in the Open Reaction Database.[4]

Materials:

- 2-Propanol (Isopropyl alcohol)
- Pyridine
- 1-Chloroethyl chloroformate
- Ethyl acetate
- Brine
- Sodium sulfate

- Dry ice/acetone bath

Procedure:

- Pre-cool a solution of 2-propanol (2.66 mL, 34.97 mmol) and pyridine (3.39 mL, 41.96 mmol) in a dry-ice/acetone bath.[1][4]
- Slowly add 1-chloroethyl chloroformate to the cooled solution.[1][4]
- Allow the resulting mixture to slowly warm to 25 °C overnight with stirring.[1][4]
- Concentrate the mixture under reduced pressure.[1][4]
- Dissolve the residue in ethyl acetate.[1][4]
- Wash the organic layer with brine.[1][4]
- Dry the organic layer over sodium sulfate.[1][4]
- Filter the solution.[1][4]
- Concentrate the filtrate under reduced pressure to yield **1-chloroethyl isopropyl carbonate** as a pink/orange oil (5.11 g, 88% yield).[1][4]

Experimental Workflow

The following diagram illustrates the workflow for the synthesis of **1-Chloroethyl Isopropyl Carbonate**.



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*Workflow for the Synthesis of **1-Chloroethyl Isopropyl Carbonate**.*

Safety and Handling

1-Chloroethyl Isopropyl Carbonate is a flammable liquid and vapor.[\[8\]](#)[\[9\]](#) It causes skin irritation and may cause an allergic skin reaction.[\[8\]](#) It also causes serious eye irritation and may cause respiratory irritation.[\[8\]](#) It is suspected of causing genetic defects.[\[8\]](#)

Precautionary Measures:

- Handle in a well-ventilated place.[\[8\]](#)
- Wear suitable protective clothing, gloves, and eye/face protection.[\[8\]](#)[\[10\]](#)
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[\[8\]](#)
- Use non-sparking tools.[\[8\]](#)
- Store in a well-ventilated place and keep the container tightly closed.[\[8\]](#)

In case of contact with skin, wash with plenty of water.[\[10\]](#) If inhaled, move the person to fresh air.[\[10\]](#) In case of eye contact, rinse cautiously with water for several minutes.[\[8\]](#)

Applications

The primary use of **1-Chloroethyl Isopropyl Carbonate** is as a synthesis intermediate for pharmaceuticals and fine chemicals.[\[2\]](#)[\[11\]](#) Its main application is in the production of Cefpodoxime Proxetil, a third-generation cephalosporin antibiotic.[\[1\]](#)[\[3\]](#)[\[7\]](#) It is also utilized in the agrochemical industry for the development of crop protection agents and in organic synthesis as a carbonylating or protecting agent.[\[11\]](#) Additionally, it finds use in the research and development of new polymers and coatings.[\[11\]](#)

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